

An In-depth Technical Guide to the Chemical Properties of Undecanoic acid-d21

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Compound of Interest

Compound Name: Undecanoic acid-d21

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For Researchers, Scientists, and Drug Development Professionals

Undecanoic acid-d21 is the deuterated analog of undecanoic acid, a saturated fatty acid. Its isotopic labeling makes it an invaluable tool in metabolic research, particularly in studies involving lipid metabolism and as an internal standard for quantitative analysis. This guide provides a comprehensive overview of its chemical properties, applications, and a general experimental workflow for its use.

Core Chemical and Physical Properties

The fundamental properties of **Undecanoic acid-d21** are summarized below. These values are compiled from various chemical suppliers and databases.

Table 1: General Chemical Properties

Property	Value	Source(s)
Chemical Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-henicosadeuterioundecanoic acid	[1][2]
Synonyms	Undecanoate-d21; Hendecanoic acid-d21; Perdeuteroundecanoic acid	[3][4][5]
CAS Number	60658-40-4	[3][4][5]
Molecular Formula	C ₁₁ HD ₂₁ O ₂	[2][3][4]
Molecular Weight	207.42 g/mol	[1][3][4]
Unlabeled CAS No.	112-37-8	[4]

Table 2: Computed Physical and Chemical Properties

Property	Value	Source(s)
Monoisotopic Mass	207.293791605 Da	[1]
XLogP3	3.7	[1]
Topological Polar Surface Area	37.3 Å ²	[1]
Heavy Atom Count	13	[1]
Complexity	121	[1]
Deuterium Enrichment	≥98%	[6]
Purity	≥95%	[2]

For comparison, the properties of unlabeled undecanoic acid are provided in the table below.

Table 3: Properties of Unlabeled Undecanoic Acid (CAS: 112-37-8)

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂ O ₂	[7][8]
Molecular Weight	186.29 g/mol	[7][8]
Melting Point	28-31 °C	[7][8]
Boiling Point	228 °C at 160 mm Hg	[8]
Physical Description	White crystalline solid	[7]
Solubility	Insoluble in water; soluble in alcohol, ether, and oils	[7][9]

Applications in Research and Development

Undecanoic acid-d21 serves as a crucial tool in various research applications due to its isotopic labeling. The primary applications include:

- **Internal Standard:** It is widely used as an internal standard for the quantification of endogenous undecanoic acid in biological samples using techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[5]
- **Metabolic Tracer:** This deuterated compound can be used as a tracer to study the metabolism of undecanoic acid and its incorporation into various lipid pathways in vivo and in vitro.[2][5] The heavy isotope labeling allows for precise tracking of the molecule and its metabolic products.[2]

The unlabeled form, undecanoic acid, is a naturally occurring medium-chain fatty acid with known antifungal properties.[3][9][10] It has been shown to inhibit the production of certain enzymes in fungi and interfere with their phospholipid biosynthesis.[3][5] Studies on undecanoic acid's biological activity often utilize its deuterated form for accurate quantification and metabolic profiling.[10][11]

General Experimental Protocol: Use as an Internal Standard in Mass Spectrometry

The following is a generalized methodology for the use of **Undecanoic acid-d21** as an internal standard for the quantification of undecanoic acid in a biological matrix (e.g., plasma, tissue homogenate).

1. Preparation of Standard Solutions:

- Prepare a stock solution of **Undecanoic acid-d21** in a suitable organic solvent (e.g., methanol, acetonitrile).
- Create a series of working standard solutions by diluting the stock solution.
- Similarly, prepare a stock solution and a series of calibration standards of unlabeled undecanoic acid.

2. Sample Preparation:

- Thaw biological samples on ice.
- To a known volume or weight of the sample, add a precise amount of the **Undecanoic acid-d21** internal standard working solution.
- Perform a lipid extraction using a standard method such as a Folch or Bligh-Dyer extraction, or a simple protein precipitation with a cold organic solvent.
- Evaporate the organic solvent under a stream of nitrogen.
- Reconstitute the dried extract in a suitable solvent for LC-MS or GC-MS analysis.

3. Chromatographic and Mass Spectrometric Analysis:

- For LC-MS:
 - Inject the reconstituted sample onto a reverse-phase C18 column.
 - Use a gradient elution with mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Detect the parent and product ions for both undecanoic acid and **Undecanoic acid-d21** using multiple reaction monitoring (MRM) in negative ion mode.
- For GC-MS:
 - Derivatize the fatty acids to make them more volatile (e.g., using BSTFA to form trimethylsilyl esters).
 - Inject the derivatized sample onto a suitable capillary column (e.g., DB-5ms).
 - Use a temperature gradient to separate the analytes.
 - Monitor characteristic ions for the derivatized forms of undecanoic acid and **Undecanoic acid-d21**.

4. Data Analysis:

- Integrate the peak areas for both the analyte (undecanoic acid) and the internal standard (**Undecanoic acid-d21**).
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of undecanoic acid in the biological samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Below are diagrams illustrating the structure and a typical experimental workflow for **Undecanoic acid-d21**.

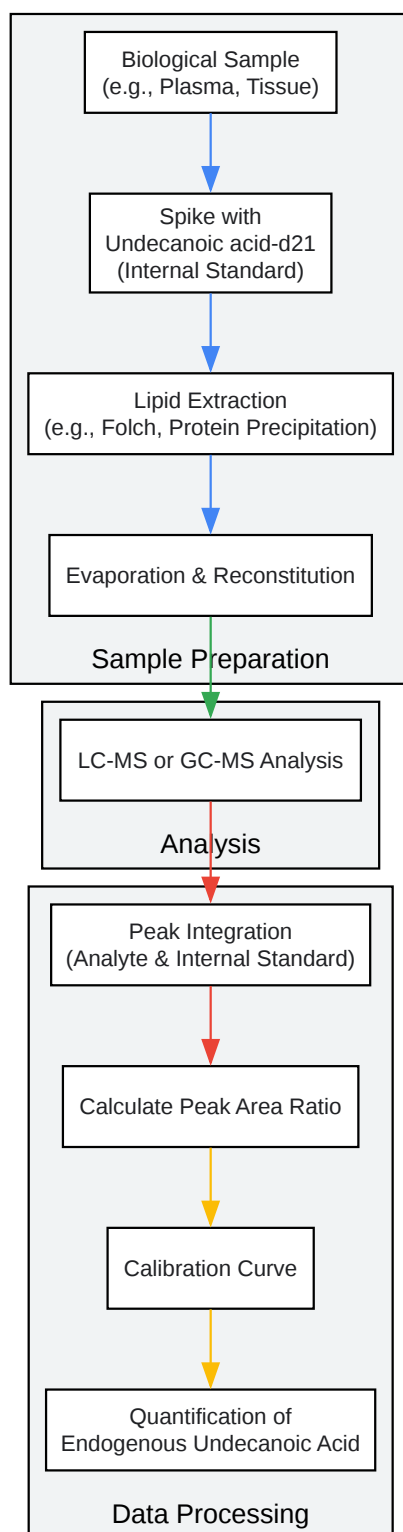


Figure 1: Generalized Workflow for Quantification using a Deuterated Internal Standard

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Caption: Workflow for quantitative analysis using an internal standard.

Safety and Handling

While specific safety data for **Undecanoic acid-d21** is not extensively detailed, the safety data sheet (SDS) for unlabeled undecanoic acid indicates that it can cause skin and serious eye irritation.[12][13] It may also cause respiratory irritation.[12] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area.[13]

Storage: **Undecanoic acid-d21** is typically stored at room temperature and is stable for more than 5 years under these conditions.[6] Some suppliers recommend storage at -20°C. Always refer to the supplier's instructions for optimal storage conditions.

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